

Comparative Biodistribution of Minigastrin Analogues for Cholecystokinin-2 Receptor (CCK2R) Targeting

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Compound of Interest

Compound Name: *Minigastrin*

Cat. No.: *B1141676*

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This guide provides a cross-study comparison of the biodistribution data for various **Minigastrin** analogs, which are of significant interest for the diagnosis and radionuclide therapy of tumors overexpressing the cholecystokinin-2 receptor (CCK2R), such as medullary thyroid carcinoma and small cell lung cancer.^{[1][2][3]} The data presented herein is compiled from multiple preclinical studies to offer an objective overview of the in vivo performance of these potential radiopharmaceuticals.

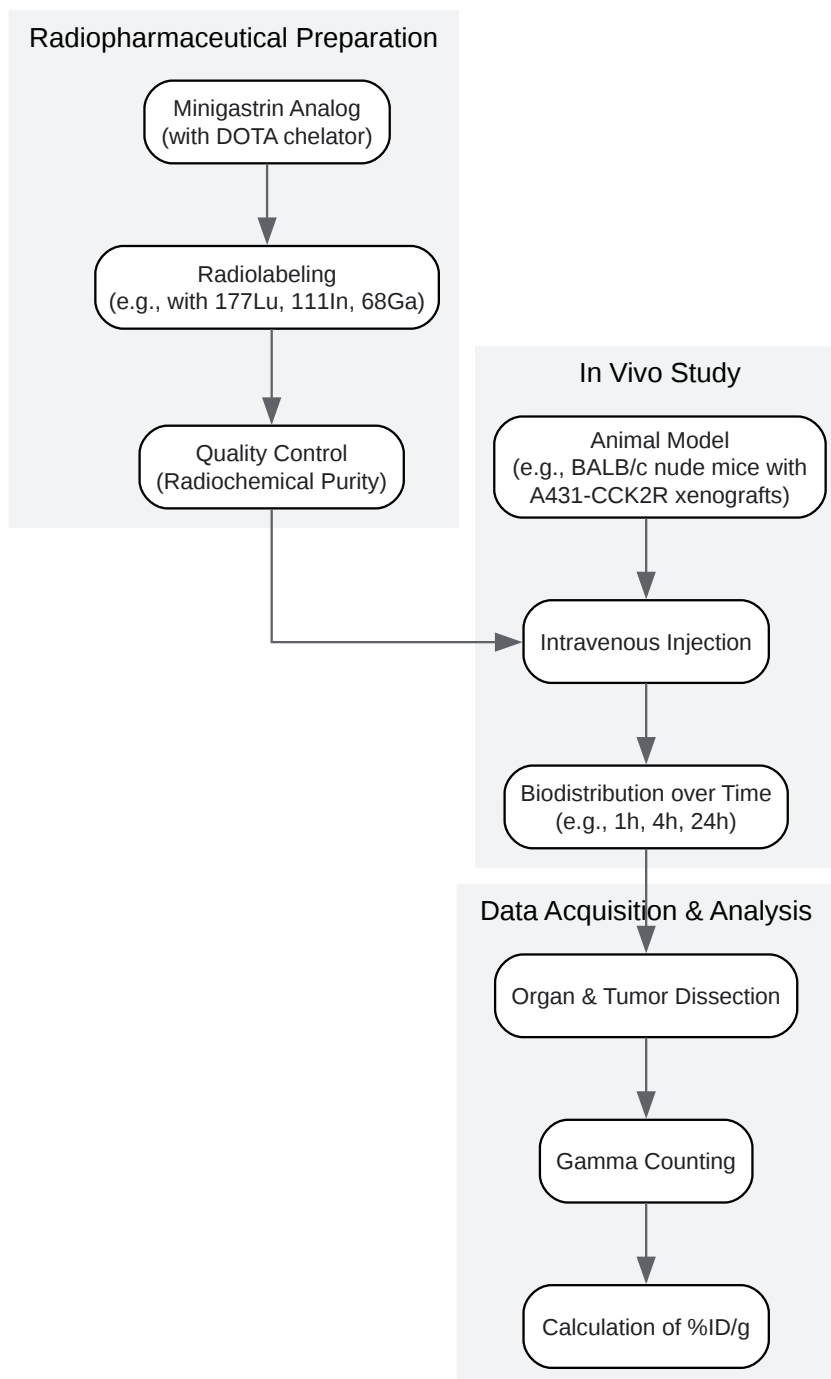
Experimental Protocols

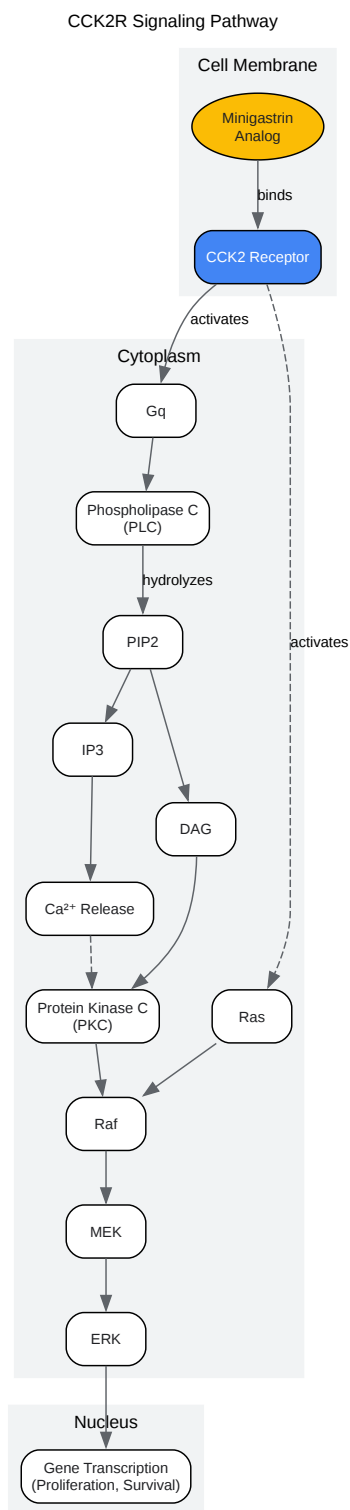
The biodistribution data summarized in this guide were predominantly obtained from studies utilizing mouse models with subcutaneously xenografted tumors expressing the human CCK2R.^{[1][2]} Below are the generalized and specific experimental methodologies employed in the cited studies.

Generalized In Vivo Biodistribution Study Workflow

The typical experimental workflow for assessing the biodistribution of radiolabeled **Minigastrin** analogs is depicted in the diagram below. This process involves the preparation of the radiolabeled peptide, administration to a tumor-bearing animal model, and subsequent analysis of its distribution in various tissues over time.

Generalized Experimental Workflow for Biodistribution Studies





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